

Application Notes & Protocols: Preparing Canrenoic Acid Stock Solutions

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Compound of Interest

Compound Name: *Canrenoic acid*

CAS No.: 4138-96-9

Cat. No.: B1216919

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Abstract

Canrenoic acid is a key active metabolite of the synthetic steroid spironolactone and functions as a potent aldosterone antagonist.^[1] Its activity as a mineralocorticoid receptor antagonist and its effects on various ion channels make it a valuable tool in cardiovascular and endocrinological research.^{[1][2][3]} Accurate and consistent preparation of **canrenoic acid** stock solutions is critical for obtaining reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **canrenoic acid** solutions for laboratory use, along with a summary of its physicochemical properties and mechanism of action.

Physicochemical Properties

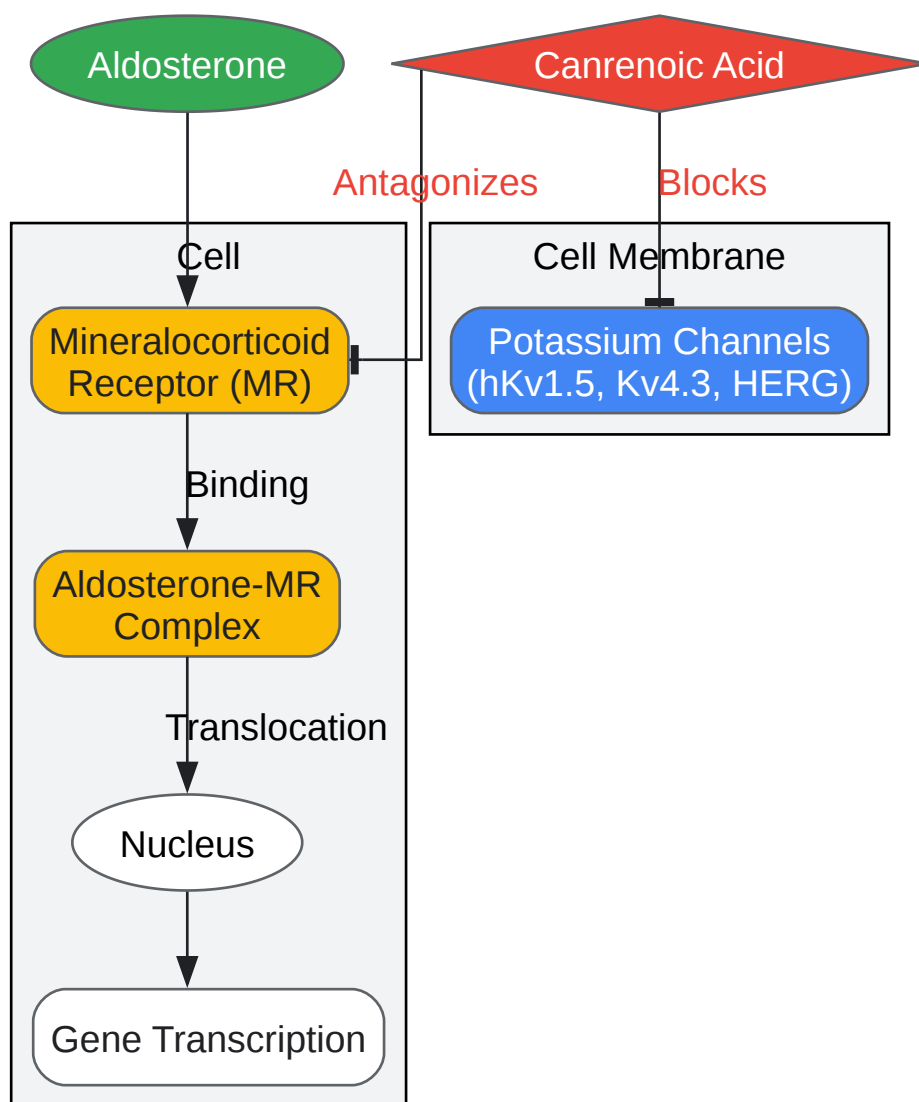
Canrenoic acid is typically available as a free acid or as a potassium salt. The potassium salt exhibits greater solubility in aqueous solutions.^{[4][5]} Key properties are summarized below.

Property	Canrenoic Acid	Canrenoic Acid Potassium Salt
Molecular Formula	C ₂₂ H ₃₀ O ₄ [1]	C ₂₂ H ₂₉ KO ₄ [6]
Molecular Weight	358.47 g/mol	396.56 g/mol [6][7]
Appearance	Crystalline solid	Off-white to light yellow powder[6]
General Solubility	Soluble in DMSO, ethanol[3][5]	Water-soluble[4][5]

Mechanism of Action

Canrenoic acid's primary mechanism of action is the competitive antagonism of the mineralocorticoid receptor (MR), preventing the binding of aldosterone. This blockade inhibits the translocation of the receptor to the nucleus, thereby preventing the transcription of aldosterone-responsive genes.

Additionally, **canrenoic acid** has been shown to directly block several types of cardiac potassium channels, including hKv1.5, Kv4.3, Kv7.1+minK, and the human ether-a-go-go-related gene (HERG) channel.[2][3][8] This action can modulate cardiac action potential duration and is an important consideration in pharmacological studies.



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Caption: Mechanism of Action of **Canrenoic Acid**.

Experimental Protocols: Stock Solution Preparation

The following protocols outline the steps for preparing high-concentration stock solutions of **canrenoic acid** (free acid form) in common organic solvents. All procedures should be performed in a chemical fume hood using appropriate personal protective equipment (PPE).

Materials

- **Canrenoic Acid** (solid form, $C_{22}H_{30}O_4$)

- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof, absolute), anhydrous
- Sterile microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Workflow for Stock Solution Preparation

Caption: Workflow for Preparing **Canrenoic Acid** Stock Solutions.

Protocol for 10 mM Stock in DMSO

- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **canrenoic acid** needed.
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 358.47 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 3.58 \text{ mg}$
- Weighing: Carefully weigh out 3.58 mg of **canrenoic acid** powder on an analytical balance and transfer it to a sterile vial (e.g., a 1.5 mL microcentrifuge tube or an amber glass vial).
- Dissolution: Add 1.0 mL of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if needed.
- Aliquoting & Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store immediately at -80°C.

Protocol for 10 mM Stock in Ethanol

The procedure is identical to the DMSO protocol, substituting absolute ethanol as the solvent.

- Calculate & Weigh: Weigh out 3.58 mg of **canrenoic acid** and place it in a sterile vial.
- Dissolution: Add 1.0 mL of absolute ethanol to the vial.
- Mixing: Cap securely and vortex until the powder is fully dissolved.
- Aliquoting & Storage: Aliquot into smaller volumes and store at -80°C.

Note: The final concentration of the organic solvent in your experimental medium should be carefully controlled, as both DMSO and ethanol can have effects on cells at higher concentrations. A common practice is to keep the final solvent concentration below 0.5%.

Storage and Stability

Proper storage is essential to maintain the integrity of **canrenoic acid**. Stability is dependent on the form (solid vs. solution) and storage temperature.

Form	Storage Temperature	Stability Period	Notes
Solid Powder	-20°C[7]	≥ 3 years[7]	Keep in a tightly sealed, light-resistant container.
In Solvent (DMSO/Ethanol)	-80°C[7]	≥ 1 year[7]	Aliquot to avoid freeze-thaw cycles. Protect from light.

The stability of **canrenoic acid** can be pH-dependent in aqueous solutions due to lactonization.[9]

Safety Precautions

Canrenoic acid is classified as harmful if swallowed or inhaled.[1]

- Handling: Always handle the solid powder and concentrated solutions in a chemical fume hood.
- PPE: Wear standard personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves.
- Disposal: Dispose of chemical waste according to your institution's guidelines.

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